Proper Disposal Procedures: 2-(2-(Benzyloxy)phenoxy)-5-bromopyridine

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Compound of Interest

Compound Name:	*2-(2-(Benzyloxy)phenoxy)-5-bromopyridine*
Cat. No.:	*B8251010*

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Executive Summary

Chemical Identity: **2-(2-(Benzyloxy)phenoxy)-5-bromopyridine** CAS Number: 83664-33-9 Physical State: Solid (White to off-white powder) Primary Hazard Class: Irritant (Skin, Eye, Respiratory) Disposal Classification: Halogenated Organic Waste (Solid)[1]

This guide outlines the mandatory safety and disposal protocols for **2-(2-(Benzyloxy)phenoxy)-5-bromopyridine**. Due to the presence of a bromine atom on the pyridine ring and the ether linkages, this compound requires segregation from non-halogenated waste streams to prevent the formation of toxic byproducts (e.g., dioxins) during downstream incineration. All procedures below adhere to standard laboratory safety practices for halogenated heterocyclic compounds.

Hazard Identification & Safety Precautions

Before initiating any disposal procedure, personnel must acknowledge the specific hazards associated with this compound.

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Hazard Category	H-Code	Description
Skin Corrosion/Irritation	H315	Causes skin irritation.[1][2][3]
Serious Eye Damage	H319	Causes serious eye irritation.[1][2][3][4]
STOT - Single Exposure	H335	May cause respiratory irritation.[1][2][3][4]

Personal Protective Equipment (PPE) Requirements[5]

- Respiratory: Handling should occur in a certified chemical fume hood.[5] If dust formation is likely outside a hood, use a NIOSH-approved N95 or P100 particulate respirator.
- Dermal: Nitrile rubber gloves (minimum thickness 0.11 mm). Double-gloving is recommended during spill cleanup.
- Ocular: Chemical safety goggles. Safety glasses with side shields are insufficient if dust generation is possible.

Waste Characterization & Segregation

Proper characterization is the critical first step in the disposal workflow. This compound is a Halogenated Organic Solid.

- Why Segregate? The bromine substituent requires the waste to be directed to high-temperature incineration facilities equipped with acid gas scrubbers. Mixing this with non-halogenated waste (e.g., acetone, ethanol) can violate regulatory compliance (e.g., EPA RCRA standards) and incur significant fines.
- Compatibility:
  - Incompatible with: Strong oxidizing agents.[5]
  - Compatible with: Other solid halogenated organic intermediates (e.g., brominated pyridines, chlorinated aromatics).

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Waste Segregation Logic (Visualization)

The following decision tree illustrates the correct segregation pathway for this specific chemical.

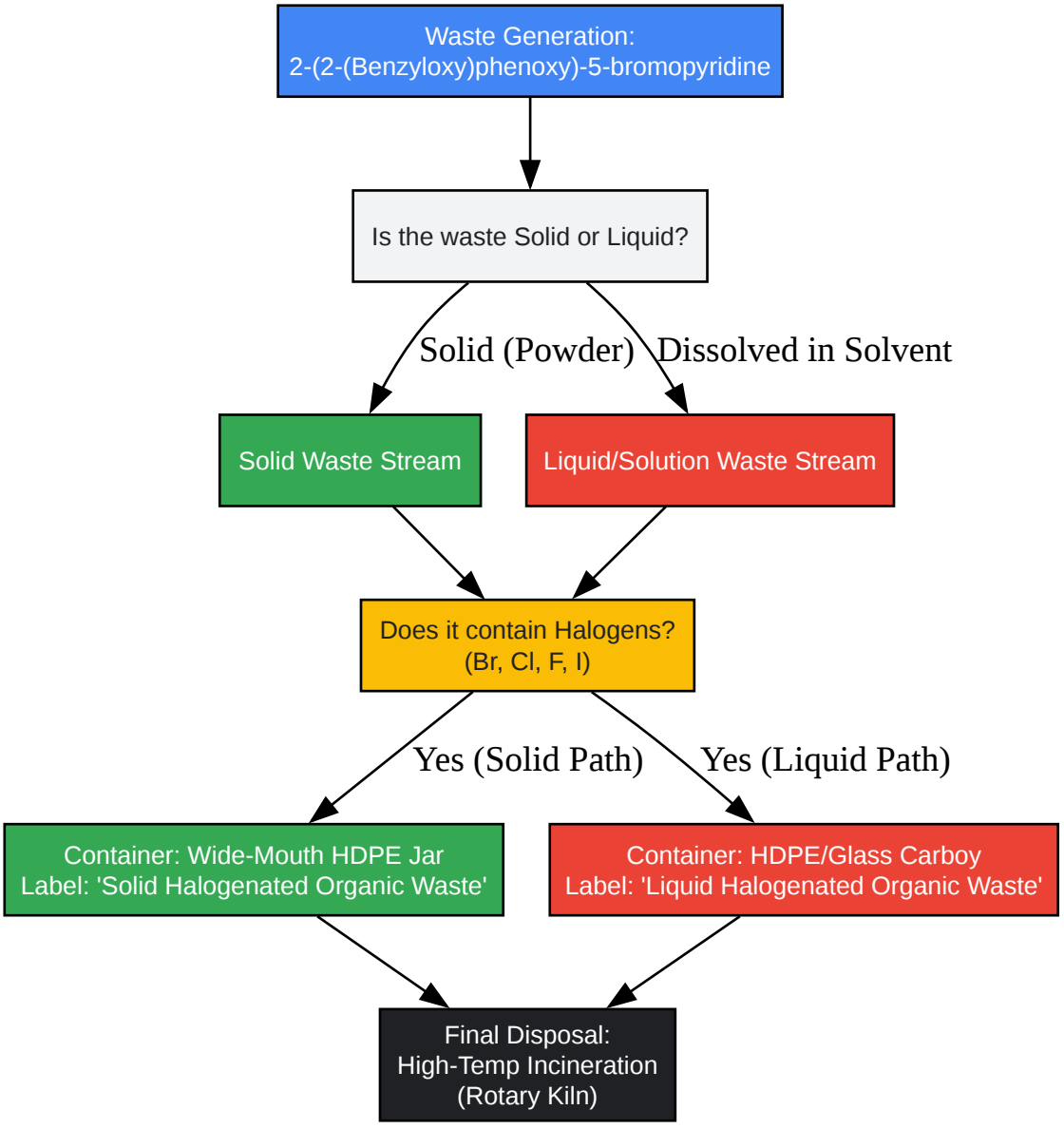

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Figure 1: Decision logic for segregating **2-(2-(Benzyloxy)phenoxy)-5-bromopyridine** waste streams.

Step-by-Step Disposal Protocol

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A. Collection

- Select Container: Use a wide-mouth High-Density Polyethylene (HDPE) jar or a glass amber jar with a chemically resistant screw cap.
- Transfer: Carefully transfer the solid waste into the container using a disposable spatula or powder funnel to minimize dust.
- Residue: If the chemical was in a reaction flask, rinse the flask with a small amount of compatible solvent (e.g., dichloromethane). This rinse must be disposed of in the Liquid Halogenated Waste stream, not the solid stream.

B. Labeling

Adhere to the "Cradle-to-Grave" tracking principle. The label must contain:

- Full Chemical Name: **2-(2-(Benzyloxy)phenoxy)-5-bromopyridine**.
- CAS Number: 83664-33-9.[3][4][6][7][8]
- Hazard Warnings: "Irritant", "Halogenated".
- Generator Name: Lab/Researcher ID.

C. Storage Prior to Pickup

- Store the sealed waste container in a Satellite Accumulation Area (SAA).
- Ensure secondary containment (tray) is used to capture potential leaks.
- Keep away from heat sources and incompatible chemicals (strong oxidizers).[5]

Spill Management Workflow

In the event of an accidental release, immediate action is required to prevent exposure and environmental contamination.[1][2][5]

Dry Spill Cleanup Procedure[5]

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- Evacuate & PPE: Clear the immediate area. Don nitrile gloves, goggles, and a dust mask.
- Containment: Cover the spill with a damp paper towel to prevent dust dispersion, or use an inert absorbent if the material is wet.
- Collection: Sweep up the material carefully using a brush and dustpan dedicated to hazardous waste.
- Disposal: Place the spilled material and all contaminated cleanup materials (wipes, gloves) into the Solid Halogenated Waste container.
- Decontamination: Wipe the surface with a soap and water solution.

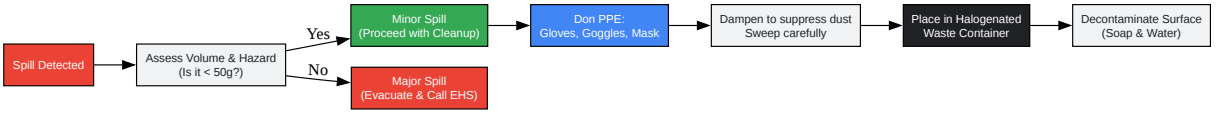

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Figure 2: Operational workflow for managing minor solid spills of the compound.

Regulatory Compliance

- USA (EPA/RCRA): While this specific compound is not P-listed or U-listed, it must be characterized by the generator. Due to the halogen content, it typically falls under waste codes for ignitable (if in solvent) or toxic characteristics if TCLP testing dictates. Default to Halogenated Solvent/Organic Waste protocols.
- Europe (EWC): Dispose under European Waste Code 07 01 03 *(organic halogenated solvents, washing liquids and mother liquors) or 07 01 08* (other still bottoms and reaction residues).

References

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